

protocol for preparing 7-acetoxy-4-methylcoumarin stock solutions

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Compound of Interest

Compound Name: 7-Acetoxy-4-methylcoumarin

Cat. No.: B160210

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Application Note and Protocol

Topic: Protocol for Preparing 7-Acetoxy-4-Methylcoumarin Stock Solutions

Audience: Researchers, scientists, and drug development professionals.

Abstract

7-Acetoxy-4-methylcoumarin, also known as 4-methylumbelliferyl acetate (4-MUA), is a widely used fluorogenic substrate for detecting the activity of various esterases, including carboxylesterases and acetylcholinesterase (AChE).^[1] Upon enzymatic hydrolysis, it yields the highly fluorescent product 4-methylumbelliferone (4-MU), which allows for sensitive quantification of enzyme activity.^[1] Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in experimental assays. This document provides a detailed protocol for the preparation, storage, and handling of **7-acetoxy-4-methylcoumarin** stock solutions for research applications.

Properties of 7-Acetoxy-4-Methylcoumarin

A summary of the key physical and chemical properties of **7-acetoxy-4-methylcoumarin** is provided below. This data is essential for accurate calculations and safe handling.

Property	Value	Reference(s)
Synonyms	4-Methylumbelliferyl Acetate, 4-MUA	[1] [2]
CAS Number	2747-05-9	[1] [2] [3] [4]
Molecular Formula	C ₁₂ H ₁₀ O ₄	[1] [3] [4] [5]
Molecular Weight	218.21 g/mol	[1] [4] [6]
Appearance	White to beige crystalline powder or flakes	[3] [6] [7]
Melting Point	151-154 °C	[6]
Solubility	DMSO: 20 mg/mL; DMF: 20 mg/mL	[1]
Purity	>98.0%	[6]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the procedure for preparing a high-concentration stock solution of **7-acetoxy-4-methylcoumarin** in DMSO.

Materials and Equipment

- **7-Acetoxy-4-methylcoumarin** (solid powder)
- Anhydrous/High-purity Dimethyl sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer and/or sonicator
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

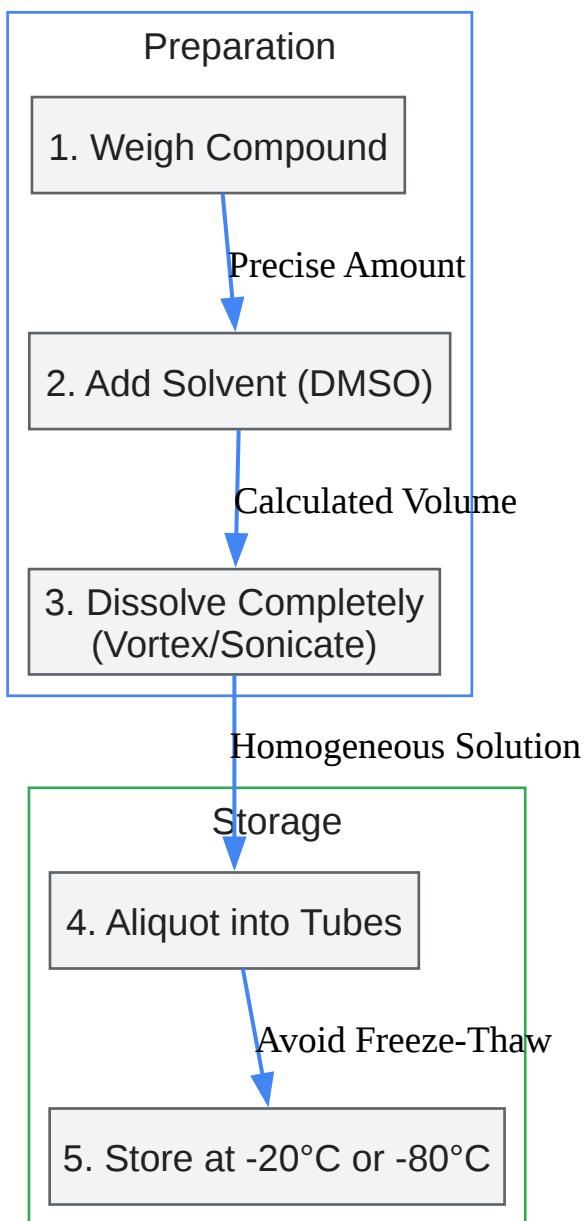
Safety Precautions

- **7-Acetoxy-4-methylcoumarin** may cause skin, eye, and respiratory irritation.[[2](#)]
- Always handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including safety goggles, nitrile gloves, and a lab coat, to prevent skin and eye contact.[[6](#)][[8](#)]
- Wash hands and exposed skin thoroughly after handling.[[6](#)]
- Consult the Safety Data Sheet (SDS) for complete safety information before use.[[2](#)]

Preparation Workflow

The following diagram illustrates the key steps for preparing the stock solution.

Workflow for Stock Solution Preparation

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Caption: A flowchart of the protocol for preparing **7-acetoxy-4-methylcoumarin** stock solutions.

Step-by-Step Procedure

- Equilibrate: Allow the vial of solid **7-acetoxy-4-methylcoumarin** to come to room temperature before opening to prevent moisture condensation.

- Weigh: On an analytical balance, carefully weigh the desired amount of the compound into a suitable tube or vial.
- Add Solvent: Using a calibrated pipette, add the calculated volume of high-purity DMSO to the solid compound. Refer to Table 1 for common concentrations.
- Dissolve: Tightly cap the vial and vortex thoroughly. If necessary, use a sonicator bath for a few minutes to ensure the solid is completely dissolved, resulting in a clear solution.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in light-protecting microcentrifuge tubes or amber vials. This practice minimizes contamination and degradation from repeated freeze-thaw cycles.
- Store: Store the aliquots as recommended in Section 4.0.

Stock Solution Calculation Guide

To prepare stock solutions of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Molarity (mM)} \times \text{Final Volume (mL)} \times 0.21821$$

Table 1: Mass of **7-Acetoxy-4-methylcoumarin** required for common stock concentrations.

Desired Concentration	Volume of DMSO to Add to 1 mg	Volume of DMSO to Add to 5 mg	Mass for 1 mL Stock
1 mM	4.58 mL	22.91 mL	0.22 mg
5 mM	0.92 mL	4.58 mL	1.09 mg
10 mM	0.46 mL	2.29 mL	2.18 mg
20 mM	0.23 mL	1.15 mL	4.36 mg

Calculations are based on a molecular weight of 218.21 g/mol. Data is adapted from vendor-supplied tables.[9]

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of the compound.

- Solid Compound: The solid form is stable for at least four years when stored correctly.[1] It is recommended to keep it in a cool (<15°C), dark, and tightly sealed container.[2][6] The compound is known to be light-sensitive.[6]
- Stock Solutions: For prepared stock solutions in DMSO, the following storage conditions are recommended[9]:
 - -20°C: Stable for up to 1 month.
 - -80°C: Stable for up to 6 months.

Always protect solutions from light and avoid repeated freeze-thaw cycles by using single-use aliquots.

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